

# Application Notes and Protocols: Methyl 4-Phenylbutanoate in Perfumery

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## Compound of Interest

Compound Name: **Methyl 4-phenylbutanoate**

Cat. No.: **B1331465**

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## Introduction

**Methyl 4-phenylbutanoate** (CAS No. 2046-17-5) is an ester recognized for its potent and multifaceted aroma profile.<sup>[1][2]</sup> Chemically, it is a fatty acid methyl ester.<sup>[1][2]</sup> While it has established uses in flavor compositions, particularly for strawberry and honey notes, its olfactory characteristics make it a valuable ingredient for fine fragrance and cosmetic applications.<sup>[1][2]</sup> These notes provide researchers and perfumers with a comprehensive guide to the evaluation and application of **methyl 4-phenylbutanoate** as a fragrance ingredient.

## Physicochemical and Olfactory Properties

**Methyl 4-phenylbutanoate** is a colorless liquid with a powerful, sweet, fruity, and floral odor profile, often with nuances of honey.<sup>[1][3][4][5]</sup> Its scent is versatile, allowing it to act as a modifier or a key component in various fragrance compositions.

Table 1: Physicochemical Properties of **Methyl 4-Phenylbutanoate**

Property	Value	Reference
IUPAC Name	<b>methyl 4-phenylbutanoate</b>	<a href="#">[3]</a>
Synonyms	Methyl 4-phenylbutyrate, Methyl benzenebutanoate	<a href="#">[3]</a>
CAS Number	2046-17-5	<a href="#">[3]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	178.23 g/mol	<a href="#">[3]</a>
Appearance	Colourless liquid	<a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	258.00 to 259.00 °C @ 760.00 mm Hg	<a href="#">[3]</a>
Density	0.996 - 1.002 g/cm <sup>3</sup>	<a href="#">[3]</a>
Refractive Index	1.483 - 1.489	<a href="#">[3]</a>
Solubility	Soluble in oils and ethanol; slightly soluble in water	<a href="#">[3]</a>

| LogP | 2.77 |[\[3\]](#) |

Table 2: Olfactory Profile

Note	Descriptor
Primary	<b>Sweet, Fruity</b>
Secondary	Floral, Honey

| Sub-notes | Can be used to modify strawberry and various fruit complexes |

## Regulatory and Safety Summary

**Methyl 4-phenylbutanoate** has been evaluated for safety, particularly in the context of its use as a flavoring agent.

Table 3: Safety and Regulatory Information

Organization/Regulation	Finding/Status	Reference
JECFA (Joint FAO/WHO Expert Committee on Food Additives)	"No safety concern at current levels of intake when used as a flavouring agent."	[3][6]
GHS Classification	Reported as not meeting GHS hazard criteria by the majority of notifiers.	[3]
FDA (U.S. Food and Drug Administration)	Listed as a flavoring agent or adjuvant (21 CFR 172.515).	[3]
FEMA Number	2739	[3]

| Australian Inventory of Industrial Chemicals (AICIS) | Listed under Benzenebutanoic acid, methyl ester. | [3] |

## Experimental Protocols

The following protocols outline standard procedures for the evaluation of **methyl 4-phenylbutanoate** for use in fragrance applications.

### Protocol: Sensory Evaluation of Fragrance Ingredient

Objective: To systematically evaluate the olfactory characteristics of **methyl 4-phenylbutanoate** at various concentrations.

Materials:

- **Methyl 4-phenylbutanoate**
- Ethanol (perfumer's grade, odorless)
- Glass beakers and graduated cylinders

- Volumetric flasks (10 mL)
- Pipettes
- Standard perfumer's smelling strips
- Labeled sample vials

**Methodology:**

- Preparation of Dilutions:
  - Prepare a 10% dilution of **methyl 4-phenylbutanoate** in perfumer's grade ethanol by adding 1 mL of the raw material to 9 mL of ethanol in a volumetric flask.
  - From the 10% solution, prepare further serial dilutions of 1% and 0.1%.
  - Label each dilution clearly.
- Olfactory Assessment:
  - Dip a clean smelling strip into the 10% dilution, ensuring it is saturated to about 1 cm.
  - Allow the ethanol to evaporate for approximately 10-15 seconds.
  - Evaluate the "top note" of the fragrance by smelling the strip in short, light sniffs. Record initial impressions (e.g., intensity, character).
  - Set the strip aside on a labeled holder and re-evaluate at timed intervals to assess the evolution of the scent:
    - After 15 minutes (heart/middle notes)
    - After 1 hour (heart/dry-down notes)
    - After 4 hours (dry-down/base notes)
  - Record detailed descriptors at each time point, noting any changes in character or intensity.

- Repeat the evaluation process for the 1% and 0.1% dilutions to understand the impact of concentration on the odor profile.
- Data Recording:
  - Use a standardized evaluation sheet to record descriptors, intensity (on a scale of 1-10), and longevity for each dilution at each time point.

## Protocol: Stability and Compatibility in a Model Cosmetic Base (Eau de Toilette)

Objective: To assess the physical and chemical stability of **methyl 4-phenylbutanoate** in a simple hydroalcoholic solution and its impact on the final product's characteristics.

Materials:

- **Methyl 4-phenylbutanoate**
- Model Eau de Toilette (EdT) base (e.g., 80% Ethanol, 15% Deionized Water, 5% Solubilizer like PEG-40 Hydrogenated Castor Oil)
- Finished fragrance compound containing **methyl 4-phenylbutanoate** at a known concentration (e.g., 5%)
- Control sample (EdT base without the fragrance compound)
- Glass storage bottles with airtight caps (amber or UV-protected)
- Stability chambers/ovens set to various environmental conditions.[\[7\]](#)
- pH meter, viscometer
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment (for chemical analysis)

Methodology:

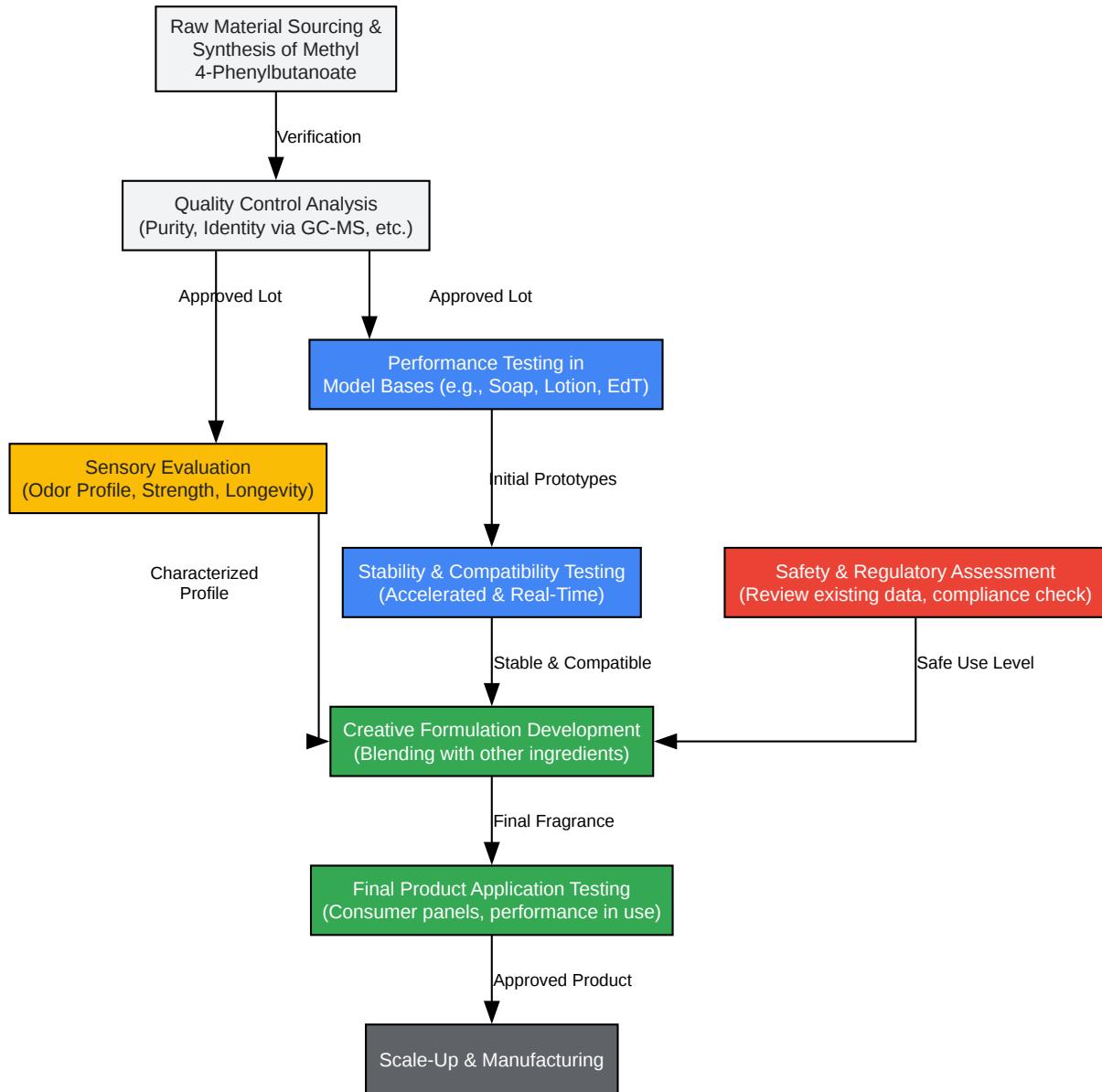
- Sample Preparation:

- Prepare a batch of the model EdT containing the fragrance compound. A typical concentration for an EdT is 5-15%; for this test, use 10%.
- Prepare a control batch of the EdT base without any fragrance.
- Aliquot the samples into the glass storage bottles, ensuring minimal headspace.
- Stability Testing Conditions:
  - Store samples under the following conditions for a period of 12 weeks.[\[8\]](#)
    - Accelerated:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 75% RH  $\pm 5\%$  RH[\[7\]](#)
    - Real-Time:  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 60% RH  $\pm 5\%$  RH[\[7\]](#)
    - Light Exposure: Room temperature with exposure to natural or artificial daylight.
    - Freeze-Thaw Cycling: Three cycles of 24 hours at  $-10^{\circ}\text{C}$  followed by 24 hours at  $25^{\circ}\text{C}$ .
- Evaluation Schedule:
  - Analyze the samples at baseline (Time 0) and at weeks 1, 4, 8, and 12.
- Parameters for Evaluation:
  - Physical and Chemical Integrity:[\[7\]](#)
    - Appearance: Check for clarity, color change, and precipitation.
    - Odor: Perform a sensory evaluation against the baseline sample to detect any changes in scent profile, character, or intensity.
    - pH Value: Measure and record the pH of the solution.
  - Chemical Stability (Optional but Recommended):
    - Use GC-MS to quantify the concentration of **methyl 4-phenylbutanoate** at each time point to assess for degradation.

- Data Analysis:
  - Compile all data in a table to compare the changes over time across different storage conditions.
  - Any significant deviation from the baseline sample (e.g., >10% change in concentration, noticeable color or odor change) may indicate an instability.

## Experimental and Formulation Workflow

The integration of a new fragrance ingredient like **methyl 4-phenylbutanoate** into a final product follows a structured workflow. This process ensures quality, safety, and desired performance from initial screening to final production.

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Caption: Workflow for evaluating and incorporating a new fragrance ingredient.

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